

PRT-060318 handling inert atmosphere

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Compound Focus: PRT-060318

Cat. No.: S548131

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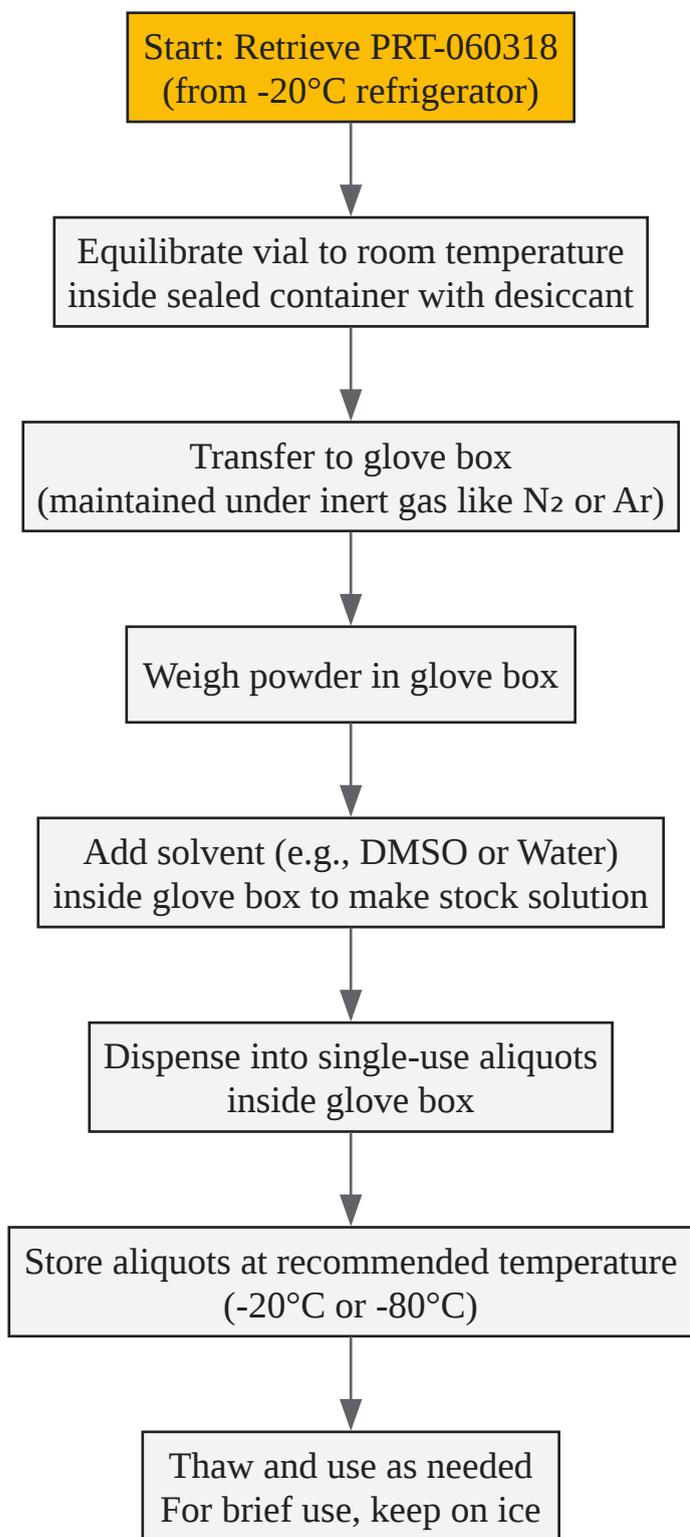
Storage & Handling Information

The table below summarizes the key handling information for **PRT-060318** found in the search results:

Property	Specification / Recommendation
Recommended Storage	Refrigerator, under inert atmosphere [1]
Storage Temp.	-20°C or -80°C for stock solutions (long-term) [2] [3]
Form	Solid [1]
Solubility	Soluble in DMSO and Water [2] [4]

Reconstructing a Standard Handling Protocol

While a detailed inert atmosphere workflow is not provided, you can construct a reliable procedure based on the stated storage condition and standard laboratory practices for air-sensitive compounds. The following diagram outlines a general workflow for handling and preparing **PRT-060318** solutions.



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Frequently Asked Questions

- **Why is an inert atmosphere necessary for PRT-060318?** While the exact chemical instability is not specified in the search results, storing solids and solutions under an inert atmosphere (like nitrogen or argon) is a standard practice to protect compounds from degradation by moisture and oxygen in the air, thereby extending their shelf life and ensuring experimental consistency.
- **What is a safe and common solvent for preparing a stock solution?** According to multiple supplier specifications, **PRT-060318** is soluble in **DMSO** and water [2] [4]. A common practice is to prepare a concentrated stock solution in DMSO (e.g., 10-100 mM) before diluting it into aqueous buffers for experiments.
- **How should I store PRT-060318 stock solutions?** It is recommended to prepare stock solutions and **aliquot them** into single-use vials to avoid repeated freeze-thaw cycles [2]. These aliquots should be stored at **-20°C for short-term use (about one year) or at -80°C for longer-term storage (up to two years)** [2] [3].

Important Troubleshooting Notes

- **Inert Atmosphere Practice:** The core of the inert atmosphere handling occurs during the weighing and initial solution preparation stages. Once the compound is in a sealed vial as a solution, the risk of degradation is reduced.
- **Solution Stability:** If a solution changes color or precipitates upon storage, it may indicate degradation and the solution should not be used.
- **Manufacturer's Instructions:** Always refer to the specific Certificate of Analysis (CoA) or data sheet provided with your batch of **PRT-060318**, as protocols can vary between suppliers and compound lots. **For detailed protocols, it is best to contact the manufacturer of your specific batch directly.**

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References

1. - PRT | 1194961-19-7 060318 [chemicalbook.com]

2. PRT-060318 (PRT318) | Syk Inhibitor | MedChemExpress [medchemexpress.com]

3. - PRT 3HCl | inhibitor of the Syk tyrosine kinase | CAS N/A | Buy... 060318 [invivochem.com]

4. PRT-060318 2HCl | Syk inhibitor - Selleck Chemicals [selleckchem.com]

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